

BI-4924 Stock Solution: A Detailed Guide to Preparation and Storage

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Compound of Interest

Compound Name: BI-4924

Cat. No.: B8106016

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Application Note & Protocol

For researchers, scientists, and drug development professionals working with the selective phosphoglycerate dehydrogenase (PHGDH) inhibitor, **BI-4924**, proper preparation and storage of stock solutions are critical for ensuring experimental reproducibility and preserving the integrity of the compound. This document provides a detailed protocol for the preparation and storage of **BI-4924** stock solutions, including solubility data and handling recommendations.

Introduction to BI-4924

BI-4924 is a potent and selective inhibitor of phosphoglycerate dehydrogenase (PHGDH), the rate-limiting enzyme in the serine biosynthesis pathway.^[1] It functions as an NADH/NAD⁺-competitive inhibitor with an IC₅₀ of 3 nM.^{[2][3][4]} Due to its role in disrupting serine biosynthesis, **BI-4924** is a valuable tool for studying diseases associated with metabolic dysfunction.^[2] The compound is lipophilic and exhibits high plasma protein binding.

Solubility and Storage Data

Proper solubilization and storage are paramount to maintaining the bioactivity of **BI-4924**. The following table summarizes key quantitative data regarding its solubility and recommended storage conditions.

Parameter	Solvent & Conditions	Value	Citations
Solubility	Dimethyl Sulfoxide (DMSO)	100 - 125 mg/mL (200.26 - 250.32 mM)	
10% DMSO + 90% Corn oil	≥ 2.08 mg/mL (4.17 mM)		
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL (8.01 mM)		
Storage (Solid Powder)	-20°C	Up to 3 years	
4°C	Up to 2 years		
Storage (In Solvent)	-80°C	Up to 2 years	
-20°C	Up to 1 year		

Experimental Protocols

Materials and Equipment

- **BI-4924** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, tightly sealed vials (amber glass recommended)
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

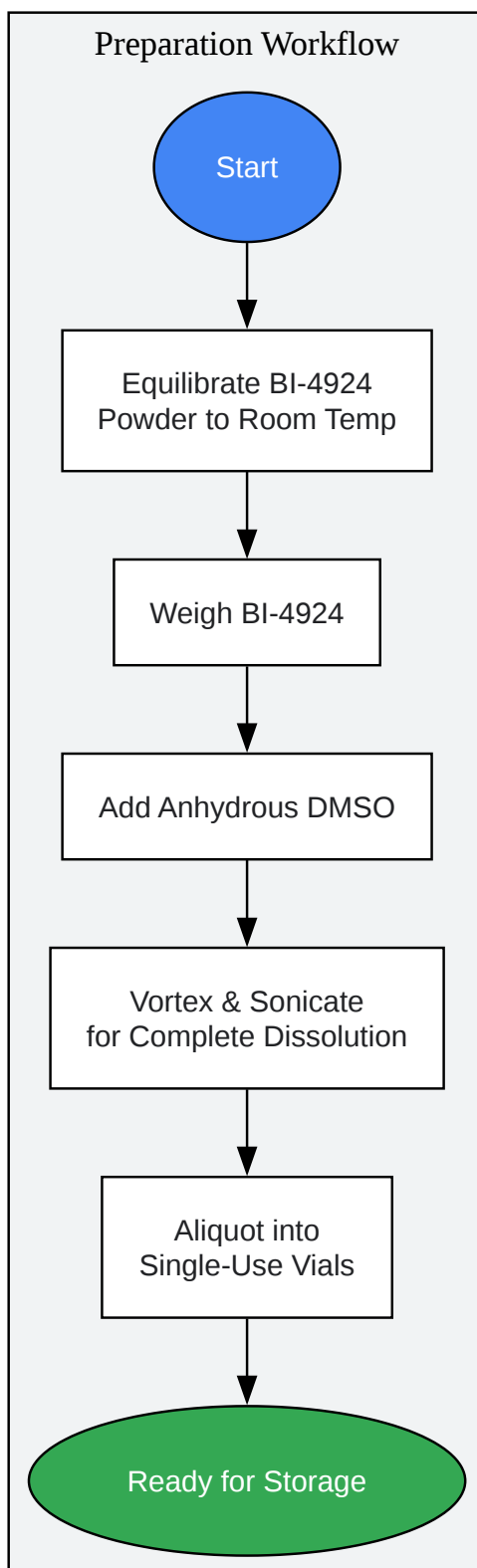
Protocol for Preparing a 100 mM BI-4924 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **BI-4924** in DMSO. The molecular weight of **BI-4924** is 499.36 g/mol .

- **Pre-use Preparation:** Before opening the vial, allow the **BI-4924** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.
- **Weighing the Compound:** Carefully weigh the desired amount of **BI-4924** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 49.94 mg of **BI-4924**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **BI-4924** powder. For a 100 mM solution, if you weighed 49.94 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly seal the vial and vortex thoroughly. To aid dissolution, sonication is recommended. Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).

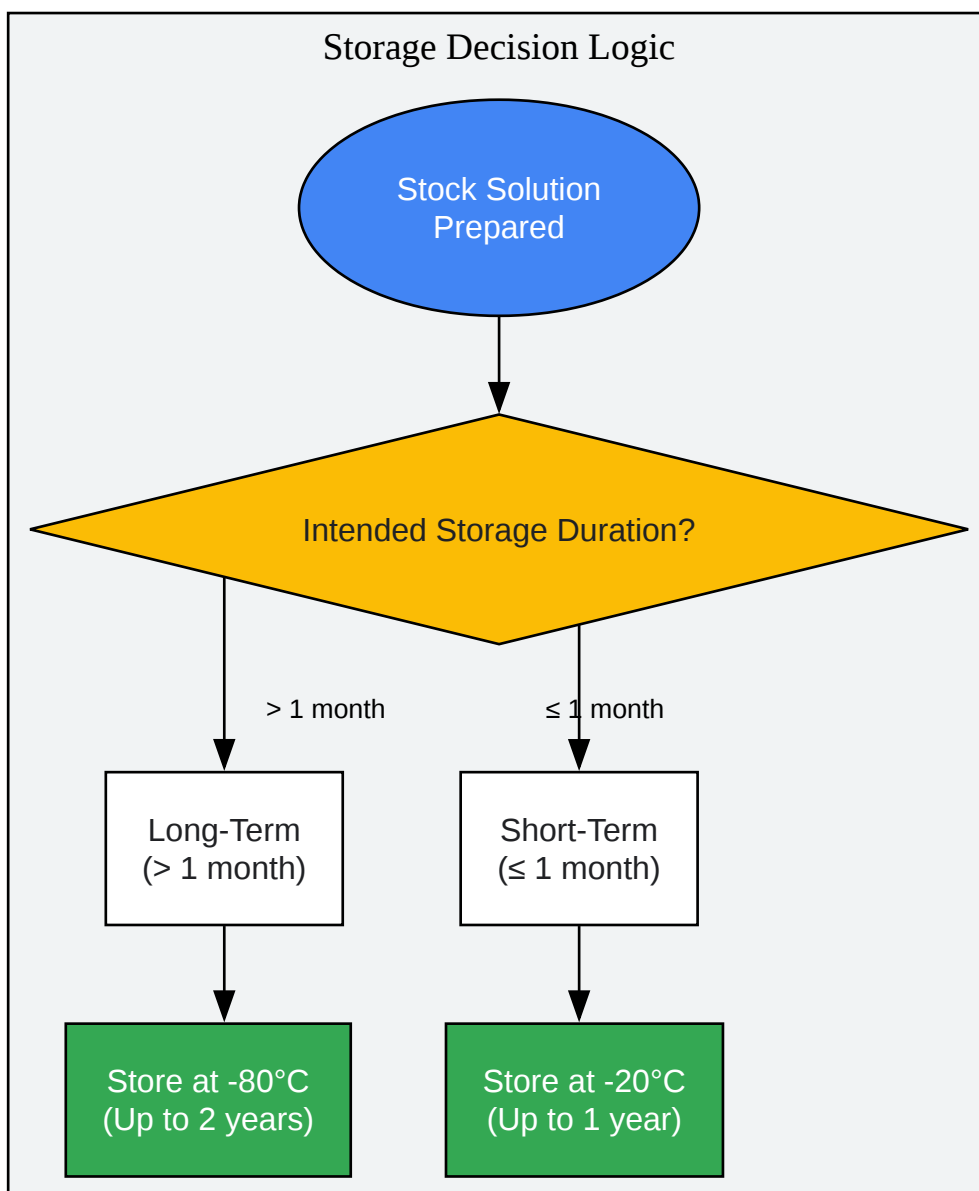
Visualized Workflows

The following diagrams illustrate the key processes for preparing and storing **BI-4924** stock solutions.



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Caption: Workflow for **BI-4924** Stock Solution Preparation.



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Caption: Decision-Making for **BI-4924** Stock Solution Storage.

Important Considerations

- **Safety Precautions:** Always handle **BI-4924** and DMSO in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Solvent Quality:** Use anhydrous, high-purity DMSO to prevent degradation of the compound.

- **Freeze-Thaw Cycles:** Minimize the number of freeze-thaw cycles as this can affect the stability of the compound. Aliquoting into single-use vials is the best practice.
- **In Vivo Experiments:** For in vivo studies, it is recommended to prepare fresh working solutions on the day of use. The provided in vivo formulations can serve as a starting point for developing appropriate vehicle solutions.
- **Light Sensitivity:** While not explicitly stated for **BI-4924**, it is generally good practice to protect stock solutions from light by using amber vials or by wrapping clear vials in aluminum foil.

By adhering to these guidelines, researchers can ensure the quality and consistency of their **BI-4924** stock solutions, leading to more reliable and reproducible experimental outcomes.

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